

Sulfo-Cyanine3 NHS Ester: A Technical Guide for Labeling Primary Amines

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Sulfo-Cyanine3 NHS ester

Cat. No.: B611059

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of Sulfo-Cyanine3 (Sulfo-Cy3) NHS ester, a fluorescent dye widely used for labeling primary amines in biomolecules. This document details the core properties of the dye, experimental protocols for conjugation, and key applications in research and drug development.

Core Concepts and Properties

Sulfo-Cy3 NHS ester is a water-soluble, amine-reactive fluorescent dye belonging to the cyanine family.^{[1][2]} The N-hydroxysuccinimide (NHS) ester functional group readily reacts with primary amino groups (-NH₂), such as those found on the side chains of lysine residues in proteins and amine-modified oligonucleotides, to form a stable covalent amide bond.^{[3][4]} This reaction is most efficient under slightly basic conditions, typically at a pH of 8.3-8.5.^{[4][5]}

The inclusion of sulfonate groups (SO₃⁻) in its structure renders Sulfo-Cy3 highly soluble in aqueous solutions, eliminating the need for organic co-solvents in many labeling reactions.^[1]^[6] This property is particularly advantageous when working with proteins that are prone to denaturation or have low solubility in the presence of organic solvents.^{[1][6]} The dye is known for its bright fluorescence, high photostability, and pH insensitivity across a broad range (pH 4-10), making it a versatile tool for various biological applications.^{[3][7][8]}

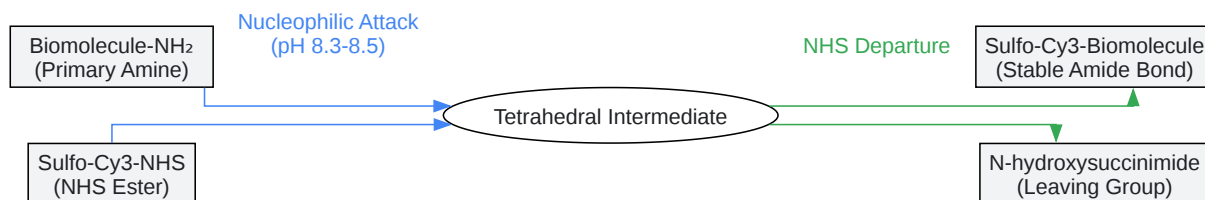
Spectral and Physicochemical Properties

A summary of the key quantitative data for **Sulfo-Cyanine3 NHS ester** is presented in the table below for easy reference and comparison.

Property	Value	Reference
Excitation Maximum (λ_{ex})	~555 nm	[9][10]
Emission Maximum (λ_{em})	~570 nm	[9][11]
Molar Extinction Coefficient	~150,000 $\text{cm}^{-1}\text{M}^{-1}$	[10]
Quantum Yield	~0.1	[6]
Molecular Weight	~735.80 g/mol (sodium salt)	[6]
Molecular Formula	$\text{C}_{34}\text{H}_{38}\text{N}_3\text{NaO}_{10}\text{S}_2$	[6]
Solubility	High in water, DMSO, DMF	[6][10]

Reaction Mechanism and Experimental Workflow

The fundamental principle behind labeling with Sulfo-Cy3 NHS ester is the nucleophilic attack of a primary amine on the carbonyl group of the NHS ester, leading to the formation of a stable amide linkage and the release of N-hydroxysuccinimide.



1. Reagent Preparation

- Protein Solution (2-10 mg/mL)
- Sulfo-Cy3 NHS Ester Solution (in DMSO)
- Reaction Buffer (pH 8.3-8.5)

2. Conjugation Reaction

- Mix Protein and Dye
- Incubate at RT for 1 hour

3. Purification

- Remove unreacted dye (e.g., spin column, dialysis)

4. Characterization

- Determine Degree of Substitution (DOS)
- Measure Absorbance at 280 nm and 555 nm

5. Storage

- Store conjugate at 4°C or -20°C
- Protect from light

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. apexbt.com [apexbt.com]
- 2. lumiprobe.com [lumiprobe.com]
- 3. vectorlabs.com [vectorlabs.com]
- 4. Cy3 NHS Ester | AAT Bioquest [aatbio.com]
- 5. lumiprobe.com [lumiprobe.com]
- 6. ibiantech.com [ibiantech.com]
- 7. alfa-chemistry.com [alfa-chemistry.com]
- 8. Sulfo-Cyanine 3 NHS ester | AAT Bioquest [aatbio.com]
- 9. Sulfo-Cy3-NHS | BroadPharm [broadpharm.com]
- 10. prod-vector-labs-wordpress-media.s3.amazonaws.com [prod-vector-labs-wordpress-media.s3.amazonaws.com]
- 11. Sulfo-Cy3 NHS ester | BroadPharm [broadpharm.com]
- To cite this document: BenchChem. [Sulfo-Cyanine3 NHS Ester: A Technical Guide for Labeling Primary Amines]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b611059#sulfo-cyanine3-nhs-ester-for-labeling-primary-amines]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com